

Application Note: Diazotization of L-Histidine to -Hydroxy Acid

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Compound of Interest

Compound Name: (1S)-1-Hydroxy-L-histidine
(hydrochloride)

Cat. No.: B12390889

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Abstract

This guide details the conversion of L-Histidine to its corresponding

-hydroxy acid, (S)-2-hydroxy-3-(1H-imidazol-4-yl)propanoic acid (also known as L-imidazole lactic acid), via Van Slyke diazotization. Unlike simple aliphatic amino acids, L-Histidine presents unique challenges due to the basic imidazole ring, which is susceptible to reversible

-nitrosation and requires specific pH control to maintain stereochemical integrity. This protocol utilizes a sodium nitrite/sulfuric acid system optimized for retention of configuration, followed by a barium hydroxide workup or ion-exchange purification to yield high-purity material suitable for pharmaceutical building blocks or metabolic studies.

Mechanistic Insight & Stereochemistry

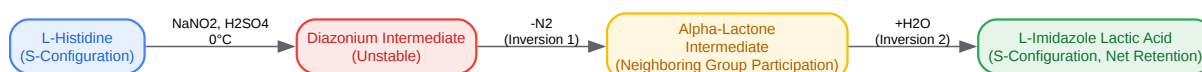
The transformation proceeds via the formation of an unstable diazonium intermediate. Crucially, the reaction does not follow a simple

inversion. Instead, the carboxylate group participates as a neighboring group, displacing the nitrogen to form a transient

-lactone (or tight ion pair). The subsequent attack by water opens the lactone with a second inversion, resulting in net retention of configuration.

Key Mechanistic Features:

- Retention of Configuration: L-Histidine ()
L-Imidazole Lactic Acid ().
- Imidazole Vulnerability: The secondary amine in the imidazole ring can react with excess nitrous acid to form an -nitroso species. This side product is generally unstable in strong acid or can be reversed thermally/chemically during workup.
- Exothermicity: The diazonium formation is exothermic; strict temperature control () is required to prevent decomposition into side products (e.g., elimination to urocanic acid).



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Figure 1: Mechanistic pathway showing the double-inversion sequence leading to retention of stereochemistry.

Materials & Equipment

Reagents

Reagent	Grade	Role
L-Histidine	>99% (HPLC)	Starting Material
Sodium Nitrite (NaNO ₂)	ACS Reagent	Diazotizing Agent
Sulfuric Acid (H ₂ SO ₄)	98% (Conc.)	Acid Source / Solvent
Barium Hydroxide (Ba(OH) ₂ ·8H ₂ O)	Reagent Grade	Sulfate Removal (Precipitation)
Dowex 50W-X8	H ⁺ Form	Alternative Purification
Urea	Reagent Grade	Nitrite Quencher

Equipment

- Three-neck round-bottom flask (250 mL or 500 mL).
- Mechanical stirrer (magnetic stirring is insufficient for thick slurries).
- Pressure-equalizing addition funnel.
- Internal thermometer.
- Ice/Salt bath.

Experimental Protocol

Method A: Sulfuric Acid / Barium Hydroxide Route (Standard)

This method is preferred for obtaining the free acid without residual inorganic salts.

Step 1: Dissolution and Acidification

- In a 500 mL three-neck flask, dissolve L-Histidine (15.5 g, 100 mmol) in 1 M Sulfuric Acid (150 mL).
- Cool the solution to 0–2 °C using an ice/salt bath. Ensure the internal temperature does not exceed 5 °C.

Step 2: Diazotization

- Prepare a solution of Sodium Nitrite (10.4 g, 150 mmol, 1.5 equiv) in water (40 mL).
- Add the NaNO

solution dropwise to the histidine solution over 60–90 minutes.

- Critical Control: The addition rate must be slow enough to keep the temperature below 5 °C. Rapid addition causes frothing (N evolution) and racemization.
- After addition, stir at 0 °C for 3 hours, then allow the mixture to slowly warm to room temperature (20–25 °C) overnight.
 - Note: The solution typically turns light yellow. If a dark orange/brown color develops, it indicates excess nitrous oxides or ring nitrosation.

Step 3: Quenching and Hydrolysis

- Add Urea (0.5 g) to the solution and stir for 30 minutes to destroy excess nitrous acid. This prevents post-reaction nitrosation during workup.
- Heat the solution to 50 °C for 1 hour to ensure complete decomposition of any remaining diazonium species and hydrolysis of the intermediate lactone.

Step 4: Sulfate Removal (The "Ba(OH)

Method")

- While stirring, carefully add solid Barium Hydroxide octahydrate (calculated to be stoichiometric to the sulfuric acid used) or add a saturated Ba(OH)
solution until no further precipitate forms (test supernatant with dilute H
SO
to confirm no excess Ba
).
- Filter the dense white precipitate of Barium Sulfate (BaSO
) through a Celite pad.
- The filtrate contains the free L-imidazole lactic acid.

Step 5: Isolation

- Concentrate the filtrate under reduced pressure (rotary evaporator, water bath < 50 °C) to a viscous syrup.
- Crystallization: Dissolve the syrup in a minimum amount of water and add Ethanol or Acetone until turbid. Store at 4 °C to induce crystallization.
- Yield: Typical yields range from 60–75%.
- Characterization:
 - ¹H NMR (D
O):
7.65 (s, 1H), 6.95 (s, 1H), 4.35 (dd, 1H,
-H), 3.05 (m, 2H,
-H).
 - Stereochemistry:

(c=1, H

O) (Value varies with pH; confirm with chiral HPLC).

Method B: Ion-Exchange Purification (Alternative)

Use this method if Barium Hydroxide is unavailable or if scaling up for industrial applications where filtration of BaSO

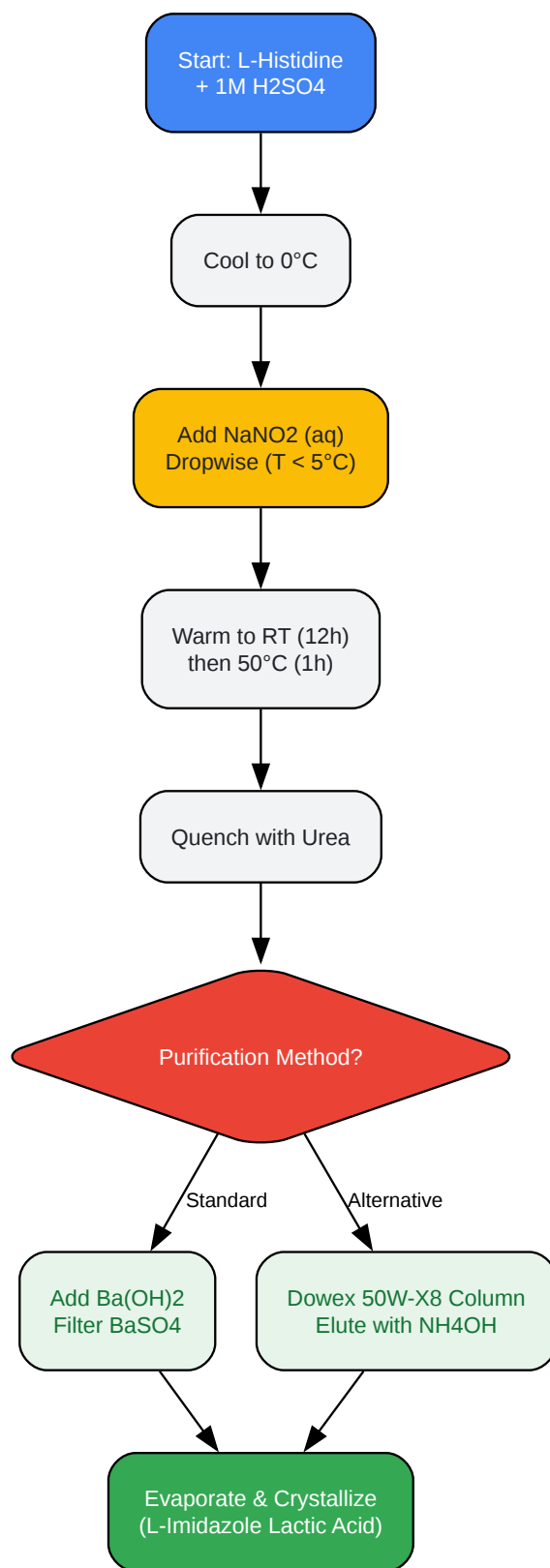
is cumbersome.

- Perform Steps 1–3 as above.
- Dilute the reaction mixture with water (1:1).
- Load the acidic solution onto a column of Dowex 50W-X8 (H form) cation exchange resin.
- Wash 1: Elute with distilled water until the effluent is neutral (removes Na, SO, and other anions).
- Elution: Elute the product using 1 M NH OH or 0.5 M HCl (depending on whether the ammonium salt or free acid hydrochloride is desired).
- Concentrate the fractions containing the product (monitor by TLC or UV at 210 nm).

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Racemization	Temperature too high during addition.	Ensure $T < 5\text{ }^{\circ}\text{C}$; add NaNO slower.
Low Yield	Incomplete hydrolysis or diazonium decomposition.	Ensure the "warm-up" phase reaches RT overnight or heat to $50\text{ }^{\circ}\text{C}$ briefly.
Yellow/Brown Impurity	-Nitrosation of imidazole ring.	Treat with dilute acid at $60\text{ }^{\circ}\text{C}$ or ensure Urea quench is thorough.
Product is Oily	Residual water or salts.	Azeotrope with ethanol/toluene; use Ion Exchange to desalting.

Process Workflow Diagram



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Figure 2: Operational workflow for the synthesis and purification of L-imidazole lactic acid.

References

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